

Proper Disposal of tert-Butyl 6-chloronicotinate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *tert-Butyl 6-chloronicotinate*

Cat. No.: *B169621*

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For Immediate Reference: Waste Classification

Property	Classification
Chemical Name	<i>tert-Butyl 6-chloronicotinate</i>
CAS Number	<i>115309-57-4</i>
Physical Form	Solid
GHS Hazard Class	Acute toxicity, Oral (Category 4), Skin irritation (Category 2), Eye irritation (Category 2A), Specific target organ toxicity - single exposure (Category 3), Respiratory system
Waste Category	Halogenated Organic Waste

Introduction

This guide provides essential safety and logistical information for the proper disposal of **tert-Butyl 6-chloronicotinate**, a halogenated pyridine derivative commonly used in pharmaceutical research and development. Adherence to these procedures is critical to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain regulatory compliance. This document is intended for researchers, scientists, and drug development professionals.

Hazard Assessment and Safety Precautions

2.1. Health Hazards

Tert-Butyl 6-chloronicotinate is classified as hazardous. Key hazards include:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

2.2. Personal Protective Equipment (PPE)

Before handling **tert-Butyl 6-chloronicotinate** for disposal, ensure the following PPE is worn:

PPE Item	Specification
Gloves	Nitrile rubber, minimum 0.11 mm thickness
Eye Protection	Chemical safety goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.

Segregation and Storage of Chemical Waste

Proper segregation of chemical waste is the first and most critical step in the disposal process.

3.1. Waste Segregation Protocol

- Identify as Halogenated Waste: **tert-Butyl 6-chloronicotinate** is a chlorinated organic compound and MUST be segregated into the halogenated organic waste stream.

- Avoid Mixing:
 - DO NOT mix with non-halogenated organic waste.
 - DO NOT mix with acidic, basic, or oxidizing waste streams. While specific reactivity data is limited, it is prudent to avoid mixing with strong acids, bases, and oxidizing agents.
 - DO NOT mix with aqueous waste.

Waste segregation workflow for **tert-Butyl 6-chloronicotinate**.

3.2. Waste Container Selection and Labeling

- Container Type: Use a designated, leak-proof, and chemically compatible container for halogenated organic waste. A high-density polyethylene (HDPE) or glass container with a secure screw cap is recommended.
- Labeling:
 - Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.
 - Clearly write the full chemical name: "**tert-Butyl 6-chloronicotinate**". Do not use abbreviations.
 - List all components and their approximate percentages if it is a mixed waste stream.
 - Indicate the hazards by checking the appropriate boxes (e.g., Toxic, Irritant).
 - Fill in the accumulation start date, principal investigator's name, and laboratory location.

Step-by-Step Disposal Procedures

4.1. Disposal of Unused or Expired Pure Compound

- Preparation: Work in a designated area, preferably within a chemical fume hood. Ensure all necessary PPE is worn.

- Packaging:
 - If in its original container, ensure the container is in good condition, properly sealed, and clearly labeled.
 - If the original container is compromised, carefully transfer the solid to a new, appropriate waste container. Minimize dust generation during transfer.
- Labeling and Storage: Label the container as "Hazardous Waste" following the instructions in section 3.2. Store in your laboratory's designated satellite accumulation area for hazardous waste.

4.2. Disposal of Contaminated Materials

This includes items such as gloves, weighing paper, and pipette tips that have come into direct contact with **tert-Butyl 6-chloronicotinate**.

- Collection: Place all contaminated solid waste into a designated, labeled, and sealed plastic bag or a solid waste container.
- Segregation: This solid waste must also be disposed of as halogenated organic waste. Do not mix it with regular laboratory trash.
- Labeling: Label the bag or container as "Hazardous Waste" with "**tert-Butyl 6-chloronicotinate** contaminated debris".

4.3. Disposal of Solutions Containing **tert-Butyl 6-chloronicotinate**

- Segregation: Pour waste solutions containing **tert-Butyl 6-chloronicotinate** into the designated halogenated organic solvent waste container.
- Container Management:
 - Keep the waste container closed at all times, except when adding waste.
 - Do not overfill the container. Leave at least 10% headspace to allow for expansion.
 - Ensure the exterior of the container is clean and free of contamination.

- Storage: Store the waste container in a secondary containment bin within your designated hazardous waste accumulation area.

Final Disposal Pathway

- Contact EHS: Once your waste container is full or has been in accumulation for the maximum allowable time per your institution's policy (typically 90-180 days), contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.
- Incineration: The recommended final disposal method for halogenated organic compounds is high-temperature incineration at a licensed hazardous waste disposal facility. This process is designed to break down the molecule and scrub harmful byproducts, such as hydrogen chloride, from the exhaust gases. The related compound, 6-Chloronicotinic acid, is recommended for removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.

Overall disposal workflow for **tert-Butyl 6-chloronicotinate** waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific waste disposal protocols and the manufacturer's Safety Data Sheet (SDS) before handling any chemical waste. Regulations may vary by location.

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